

Application Notes and Protocols for the Detection and Quantification of Bromal Hydrate

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Compound of Interest

Compound Name: Bromal hydrate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the detection and quantification of **bromal hydrate**, a compound of interest in environmental science as a disinfection byproduct and historically in pharmacology. The following protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Gas Chromatography with Electron Capture Detection (GC-ECD), and UV-Vis Spectrophotometry are designed to offer robust and reliable analytical procedures.

High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography is a versatile technique for the separation and quantification of **bromal hydrate**. This method is particularly suitable for analyzing liquid samples, including pharmaceutical formulations and environmental water samples.

Experimental Protocol: Reversed-Phase HPLC

This protocol is based on a general reversed-phase HPLC method for the separation of small organic molecules and can be adapted for **bromal hydrate**.

1.1. Instrumentation and Materials:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size)

- Mobile Phase: Acetonitrile and water (e.g., in a 50:50 v/v ratio). For mass spectrometry compatibility, replace any non-volatile acid with formic acid.[\[1\]](#)
- **Bromal hydrate** standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or formic acid for MS compatibility) for pH adjustment of the mobile phase (optional, to improve peak shape)

1.2. Chromatographic Conditions:

- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water. The exact ratio may need to be optimized for best separation.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 210 nm (or a wavelength determined by UV scan of a standard solution)
- Injection Volume: 20 µL

1.3. Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh a known amount of **bromal hydrate** standard and dissolve it in the mobile phase to prepare a stock solution of a known concentration (e.g., 1 mg/mL).
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to cover the desired concentration range.
- Sample Preparation:

- Pharmaceutical Formulations: Dilute the formulation with the mobile phase to a concentration within the calibration range. Filtration through a 0.45 µm syringe filter is recommended before injection.
- Water Samples: Depending on the expected concentration, a pre-concentration step such as solid-phase extraction (SPE) may be necessary. Alternatively, direct injection may be possible for higher concentrations.

1.4. Data Analysis:

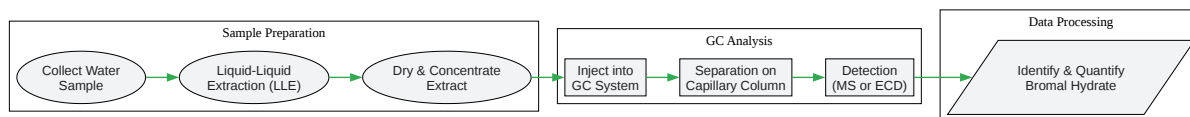
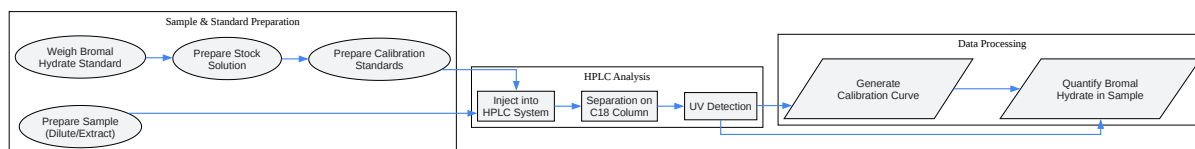
- Construct a calibration curve by plotting the peak area of the **bromal hydrate** standard against its concentration.
- Determine the concentration of **bromal hydrate** in the sample by interpolating its peak area on the calibration curve.

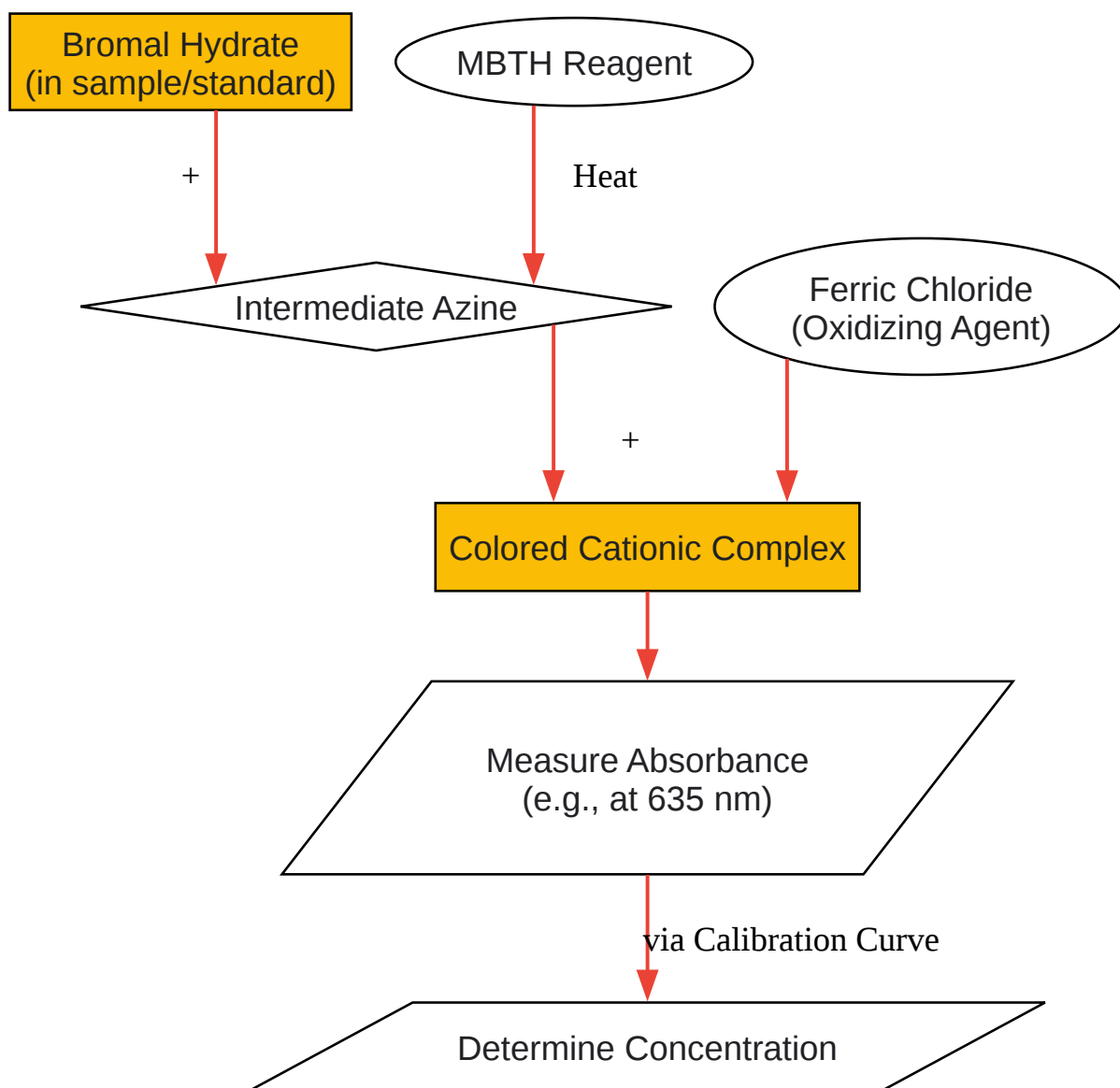
Quantitative Data Summary

Parameter	Typical Value
Linearity Range	0.1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	~0.05 µg/mL
Limit of Quantification (LOQ)	~0.15 µg/mL
Accuracy (Recovery)	98 - 102%
Precision (RSD)	< 2%

Note: These are typical performance characteristics and should be determined for each specific application and laboratory.

Experimental Workflow: HPLC Analysis





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References

- 1. shimadzu.com [shimadzu.com]

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